

A Comparative Guide to the Thermal Analysis of Mercury and Silver Fulminates

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Compound of Interest

Compound Name: *Fulminate*

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This guide provides a comparative thermal analysis of mercury (II) **fulminate** ($\text{Hg}(\text{CNO})_2$) and silver **fulminate** (AgCNO) using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA). Both mercury and silver **fulminates** are highly sensitive primary explosives, and their thermal behavior is a critical indicator of their stability and explosive properties. This document summarizes key thermal decomposition data, outlines detailed experimental protocols for their analysis, and emphasizes the stringent safety precautions required when handling these hazardous materials.

Executive Summary

Mercury and silver **fulminates** exhibit distinct thermal decomposition profiles. Mercury **fulminate** generally begins to decompose at a lower temperature than silver **fulminate**. The decomposition of both compounds is highly exothermic and can be explosive. The following tables summarize the key thermal properties gathered from various studies. It is important to note that values can vary depending on experimental conditions such as heating rate and sample purity.

Data Presentation: Comparative Thermal Properties

Property	Mercury (II) Fulminate	Silver Fulminate
Decomposition Onset (DSC)	As low as 100 °C[1][2]	~169-175 °C (deflagration)[3]
Explosion/Decomposition Peak (DSC)	~160 °C[4]	~170 °C (autoignition)
Heat of Explosion/Decomposition	1755 kJ/kg	Not explicitly found as heat of explosion; Gas phase explosion enthalpy: -164.4 kJ/mol[5][6]
Heat of Formation	Not specified in searches	+361.5 kJ/mol[5]
Activation Energy (Decomposition)	Not specified in searches	28.62 kcal/mol[3]
Primary Decomposition Reaction	$\text{Hg}(\text{CNO})_2 \rightarrow \text{Hg} + 2\text{CO} + \text{N}_2$ [1]	$2\text{AgCNO} \rightarrow 2\text{Ag} + 2\text{CO} + \text{N}_2$

Note: The data presented is a synthesis of information from multiple sources and should be considered as indicative. Experimental conditions significantly influence these values.

Thermal Analysis Curves: A Visual Comparison

While specific, directly comparable DSC/TGA curves under identical conditions were not available in the public domain due to the hazardous nature of the materials, the expected behavior based on the collected data is as follows:

- DSC: Both compounds will show a sharp, highly exothermic peak corresponding to their rapid decomposition. Mercury **fulminate**'s exotherm is expected to initiate at a lower temperature compared to silver **fulminate**.
- TGA: A rapid, single-step weight loss is anticipated for both compounds, coinciding with the exothermic event observed in the DSC. The weight loss should correspond to the mass of the gaseous decomposition products. For mercury **fulminate**, the residual mass would be that of mercury, while for silver **fulminate**, it would be silver.

Experimental Protocols

The thermal analysis of primary explosives like mercury and silver **fulminates** requires meticulous planning and execution with an emphasis on safety. The following protocols are generalized and must be adapted to specific laboratory conditions and regulations.

Safety Precautions and Handling

Extreme caution is paramount when handling these materials.

- **Quantity:** Only minute quantities (typically less than 1 mg) should be used for thermal analysis.
- **Personal Protective Equipment (PPE):** A full-face shield, safety glasses, flame-retardant lab coat, and appropriate gloves (nitrile or PVC) are mandatory.^[2]
- **Handling:** Always handle the compounds when wet with a non-reactive solvent (e.g., water or ethanol) to reduce sensitivity.^[1] Use non-sparking tools made of materials like wood or plastic. Avoid any friction, shock, or static discharge.
- **Work Area:** Conduct all handling in a designated fume hood with a blast shield.^[2] The work area should be clean, uncluttered, and free of any incompatible materials.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from heat, light, and sources of ignition.^[1]

Sample Preparation for DSC/TGA

- Under a fume hood with a blast shield, carefully place a small, wetted sample (less than 1 mg) onto a pre-weighed, open aluminum or copper sample pan. The use of hermetically sealed pans is generally not recommended for primary explosives due to the risk of pressure buildup and explosion.
- Allow the solvent to evaporate slowly in a controlled environment. Do not apply heat to expedite drying.
- Once dry, immediately transfer the sample to the DSC/TGA instrument.

DSC/TGA Experimental Parameters

- Instrument: A simultaneous DSC/TGA instrument is recommended to obtain concurrent heat flow and weight loss data.
- Sample Size: < 1 mg.
- Crucible: Open aluminum or copper pans are preferred to allow for the escape of gaseous decomposition products and prevent pressure buildup.
- Atmosphere: A dry, inert atmosphere, such as nitrogen or argon, at a flow rate of 20-50 mL/min is recommended to prevent any oxidative side reactions.
- Heating Rate: A slow heating rate of 1-5 °C/min is advisable to better resolve the decomposition onset and reduce the risk of a very rapid, uncontrolled energy release.
- Temperature Range: Start the analysis from ambient temperature up to a temperature that ensures complete decomposition (e.g., 300 °C).

Logical Workflow for Thermal Analysis

The following diagram illustrates the logical workflow for conducting a safe and effective thermal analysis of mercury and silver **fulminates**.

Workflow for Thermal Analysis of Primary Explosives

Conclusion

The thermal analysis of mercury and silver **fulminates** provides critical data for understanding their stability and explosive nature. Mercury **fulminate** is thermally less stable than silver **fulminate**, initiating decomposition at a lower temperature. The extreme sensitivity of these compounds necessitates the use of specialized handling procedures and minute sample sizes to ensure safety during DSC/TGA analysis. The protocols and data presented in this guide are intended to inform researchers and professionals on the comparative thermal behavior of these materials and the essential safety measures required for their study. All work with these materials should be conducted by trained personnel in appropriately equipped laboratories.

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